

Hydrogen Bromide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hydrogen bromide*

Cat. No.: *B145481*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of the core properties of **hydrogen bromide** (HBr), a compound of significant interest in chemical synthesis and pharmaceutical development. This document consolidates essential data on its physical, chemical, thermodynamic, and spectral properties, alongside safety information and key applications.

Physical and Chemical Properties

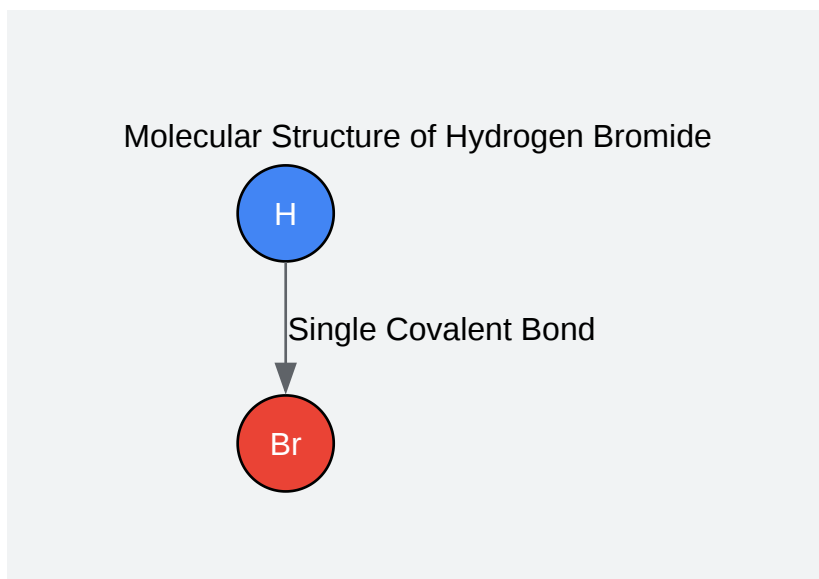
Hydrogen bromide is a colorless, acrid-smelling gas at standard temperature and pressure. It is a diatomic molecule consisting of a hydrogen atom and a bromine atom joined by a single covalent bond. HBr is highly soluble in water, forming hydrobromic acid, a strong mineral acid. It is also soluble in alcohols and other organic solvents.

Table 1: Fundamental Physical and Chemical Properties of **Hydrogen Bromide**

Property	Value
Molecular Formula	HBr
Molar Mass	80.91 g/mol
Appearance	Colorless gas
Odor	Acrid, pungent, irritating
Melting Point	-86.9 °C (-124.4 °F; 186.2 K)
Boiling Point	-66.8 °C (-88.2 °F; 206.3 K)
Density (gas, 25 °C)	3.307 g/L
Vapor Pressure (at 21 °C)	2.308 MPa
Solubility in Water	221 g/100 mL (0 °C), 193 g/100 mL (20 °C), 130 g/100 mL (100 °C)
Acidity (pKa)	~ -9
Dipole Moment	0.82 D

Molecular Structure and Bonding

The **hydrogen bromide** molecule has a linear molecular shape. The bonding between hydrogen and bromine is a polar covalent bond, with the more electronegative bromine atom carrying a partial negative charge.



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Molecular structure of HBr.

Thermodynamic Properties

The thermodynamic properties of **hydrogen bromide** are crucial for understanding its behavior in chemical reactions.

Table 2: Thermodynamic Properties of **Hydrogen Bromide** (at 298.15 K)

Property	Value
Standard Molar Enthalpy of Formation (gas)	-36.4 kJ/mol
Standard Molar Entropy (gas)	198.70 J/(K·mol)
Molar Heat Capacity at Constant Pressure (gas)	29.14 J/(K·mol)
Enthalpy of Vaporization	12.69 kJ/mol (at 25°C)

Spectral Properties

Spectroscopic data is vital for the identification and characterization of **hydrogen bromide**.

Table 3: Key Spectral Data for **Hydrogen Bromide**

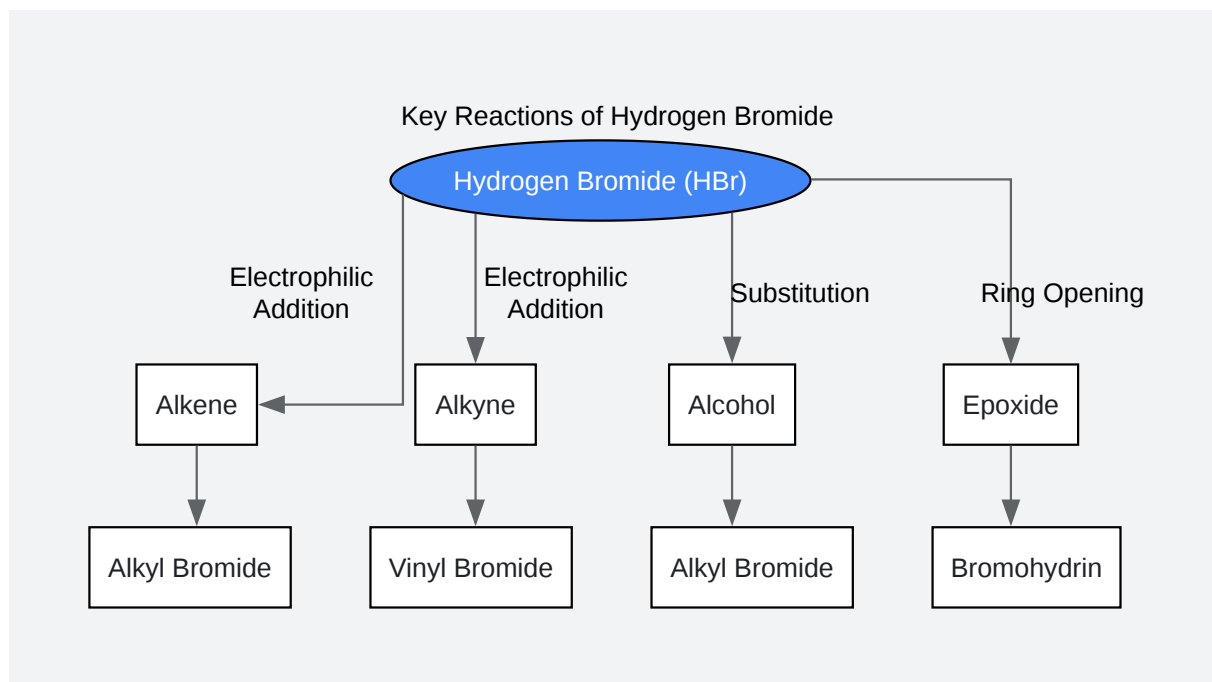
Spectroscopic Technique	Key Features
Infrared (IR) Spectroscopy	Fundamental vibrational band centers for HBr79 and HBr81 are at 2558.94 cm^{-1} and 2558.56 cm^{-1} , respectively.
Raman Spectroscopy	Shows vibrational frequencies that are slightly lower in solution compared to the gaseous state.
UV-Vis Spectroscopy	Exhibits absorption in the far-ultraviolet region.
Mass Spectrometry	The mass spectrum shows peaks corresponding to the HBr isotopologues.

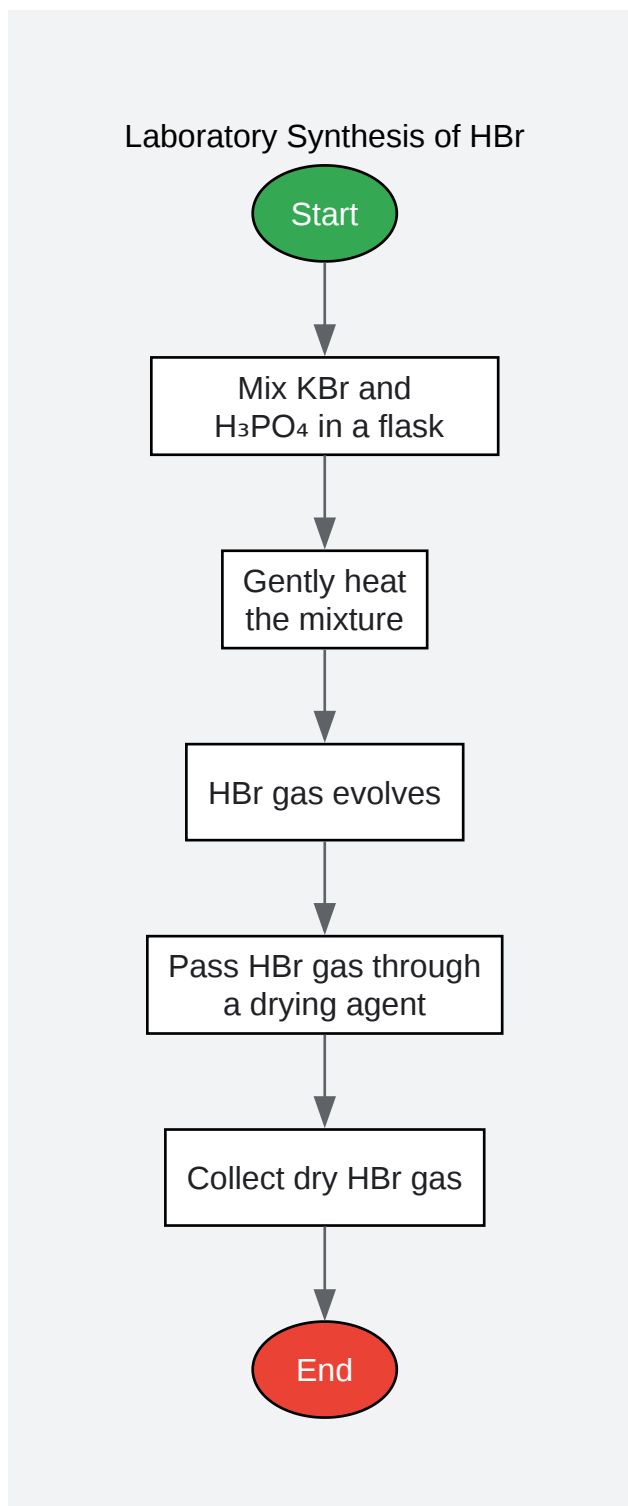
Chemical Reactions and Applications in Drug Development

Hydrogen bromide is a key reagent in organic synthesis, particularly in the pharmaceutical industry for the production of active pharmaceutical ingredients (APIs). Its primary role is in the introduction of bromine into organic molecules.

Key Chemical Reactions

- **Electrophilic Addition to Alkenes and Alkynes:** HBr adds across double and triple bonds to form alkyl and vinyl bromides, respectively.
- **Reaction with Alcohols:** It is used to convert alcohols to alkyl bromides.
- **Ring-Opening of Epoxides and Lactones:** HBr can open epoxide and lactone rings.
- **Catalysis:** Hydrobromic acid can act as a catalyst in various organic reactions.





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